

laboratory safety and handling procedures for 2-Butylphenol

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Compound of Interest

Compound Name: 2-Butylphenol

Cat. No.: B3051182

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Application Notes and Protocols for 2-Butylphenol

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive safety and handling procedures for **2-Butylphenol**, a crucial reagent in various research and development applications. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical and Physical Properties

2-Butylphenol encompasses several isomers, with 2-tert-butylphenol and 2-sec-butylphenol being common in laboratory settings. While their properties are similar, it is crucial to consult the specific Safety Data Sheet (SDS) for the isomer in use.

Table 1: Physicochemical and Toxicological Data of **2-Butylphenol** Isomers

Property	2-tert-Butylphenol	2-sec-Butylphenol
CAS Number	88-18-6[1][2]	89-72-5[3]
Molecular Formula	C ₁₀ H ₁₄ O[1][2]	C ₁₀ H ₁₄ O
Molecular Weight	150.22 g/mol [1][2]	150.22 g/mol
Appearance	Colorless to pale yellow, viscous liquid[1]	Amber clear liquid[3]
Boiling Point	224 °C (435.2 °F)[1]	226 - 228 °C (438.8 - 442.4 °F) [4]
Melting Point	-7 °C (19.4 °F)[1][2]	12 °C (53.6 °F)[4]
Flash Point	110 °C (230 °F)	112 °C (233.6 °F)[3]
Density	0.978 - 0.982 g/cm ³ at room temperature[1][2]	0.980 g/cm ³ [4]
Solubility	Insoluble in water; soluble in alcohol, ether, and alkali.[1][5]	Insoluble in water.
Oral LD50 (rat)	440 mg/kg	In the range of 300–2000 mg/kg bw/day[6]
Dermal LD50 (rat)	705 mg/kg	705 mg/kg (female)[6]
Inhalation LC50 (rat)	1070 mg/m ³ /4H	Toxic if inhaled.[4][7]

Hazard Identification and Safety Precautions

2-Butylphenol is a hazardous chemical that can cause severe skin and eye burns, as well as burns to the digestive and respiratory tracts.[3] It is harmful if swallowed, inhaled, or absorbed through the skin.[3]

Key Hazards:

- Corrosive: Causes severe burns to eyes, skin, and mucous membranes.[3][6]
- Toxic: Harmful by all routes of exposure (oral, dermal, inhalation).[3]

- Organ Damage: May cause liver and kidney damage with chronic exposure.
- Methemoglobinemia: Chronic exposure may lead to this condition, characterized by bluish skin, headache, and dizziness.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash goggles.[\[3\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., butyl rubber or Viton®).[\[8\]](#)
[\[9\]](#) A lab coat or chemical-resistant apron is also required.[\[8\]](#)
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood.[\[3\]](#)[\[10\]](#) If exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is necessary.[\[3\]](#)

Experimental Protocols

3.1 Standard Operating Procedure for Handling **2-Butylphenol**

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Assemble all necessary equipment and reagents.
 - Don the appropriate PPE as outlined in Section 2.0.
 - Have an emergency spill kit and eyewash station readily accessible.[\[3\]](#)
- Handling:
 - Conduct all manipulations of **2-Butylphenol** within a chemical fume hood.[\[10\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
 - Use a properly calibrated pipette or other dispensing device to transfer the liquid.
 - Keep the container tightly closed when not in use.[\[3\]](#)

- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment that came into contact with **2-Butylphenol** using a suitable solvent, followed by soap and water.[\[8\]](#)
 - Dispose of all waste, including contaminated PPE, in a designated hazardous waste container.[\[11\]](#)[\[12\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)

3.2 Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[3\]](#) Seek immediate medical attention.[\[3\]](#) It is recommended to then swab the affected area with polyethylene glycol (PEG) 300 or 400.[\[9\]](#)[\[13\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)
- Inhalation: Move the individual to fresh air.[\[3\]](#) If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[\[3\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[3\]](#) If the person is conscious, give a cupful of water.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)

3.3 Spill and Waste Disposal

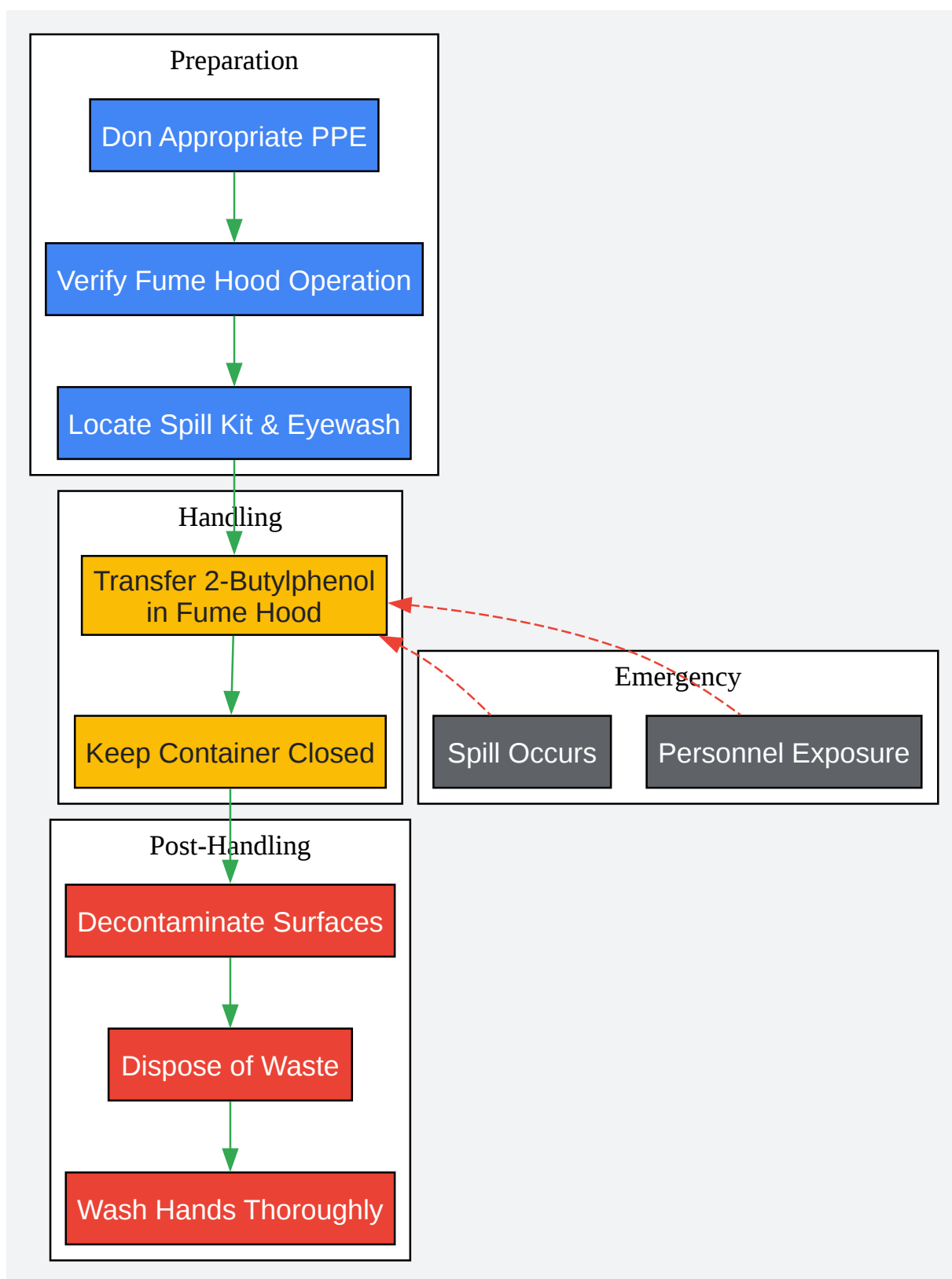
- Small Spills: In a fume hood, absorb the spill with an inert material such as vermiculite, sand, or earth.[\[3\]](#) Place the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[3\]](#)
- Large Spills: Evacuate the area and contact the institution's environmental health and safety department.[\[12\]](#)
- Waste Disposal: Dispose of **2-Butylphenol** waste in a designated hazardous waste container.[\[11\]](#)[\[12\]](#) Do not dispose of it down the drain or with regular trash.[\[11\]](#)[\[12\]](#) All

containers should be clearly labeled.[\[11\]](#)[\[12\]](#)

Storage

Store **2-Butylphenol** in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents, bases, acid anhydrides, and acid chlorides.[\[3\]](#)[\[4\]](#) Keep the container tightly closed and store in a corrosives area.[\[3\]](#)

Visualized Workflow



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Caption: Workflow for the safe handling of **2-Butylphenol**.

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